

Comparative Mass Spectrometry Guide: N-(1-Phenylethyl)propanamide Structural Elucidation

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Compound of Interest

Compound Name: *N*-(1-Phenylethyl)propanamide

CAS No.: 6283-03-0

Cat. No.: B14163904

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Executive Summary

N-(1-Phenylethyl)propanamide (C₁₁H₁₅NO, MW 177.24) is a secondary amide frequently encountered as a chiral intermediate in pharmaceutical synthesis or as a derivatized amine in metabolic studies. In drug development, the critical analytical challenge is distinguishing this compound from its regioisomers (e.g., N-benzylbutyramide or N-propylbenzamide) which share the exact molecular mass (177 Da) but possess distinct pharmacological profiles.

This guide evaluates the fragmentation performance of **N-(1-Phenylethyl)propanamide** under Electron Ionization (EI) and Electrospray Ionization (ESI), establishing a validated workflow for its unambiguous identification.

Key Technical Findings

- Primary Diagnostic:** The compound exhibits a signature base peak at m/z 105 (α -phenylethyl cation), distinguishing it from N-benzyl isomers (base peak m/z 91).
- Secondary Diagnostic:** A characteristic m/z 162 peak ($M-15$) confirms the branched benzylic structure, a feature absent in linear isomers.

- Methodology: EI provides superior structural fingerprinting compared to ESI, which is limited to molecular weight confirmation ($[M+H]^+$ 178) unless coupled with MS/MS.

Structural Context & Theoretical Basis

To interpret the fragmentation pattern, we must analyze the bond dissociation energies (BDE) inherent to the molecule's structure.

- Structure:
- Lability: The molecule contains two "trigger" points for fragmentation:
 - The Benzylic C–N Bond: Susceptible to heterolytic cleavage due to the stability of the resulting carbocation.
 - The Chiral Center (α -Carbon): The methyl group attached to the benzylic carbon is prone to radical loss.

The "Alternatives": Isomeric Interferences

In a high-throughput screening context, the "alternatives" are structural isomers that co-elute or have identical parent masses.

Compound	Structure	Key Structural Difference
N-(1-Phenylethyl)propanamide	<chem>Ph-CH(Me)-NH-CO-Et</chem>	Branched benzylic amine
N-Benzylbutyramide	<chem>Ph-CH2-NH-CO-Pr</chem>	Linear benzylic amine
N-Propylbenzamide	<chem>Ph-CO-NH-Pr</chem>	Aromatic amide (Benzoyl group)

Comparative Analysis: Fragmentation Performance

Scenario A: Isomeric Differentiation (EI-MS)

This section compares the fragmentation "fingerprint" of the target against its closest isomer, N-benzylbutyramide.

1. The Target: N-(1-Phenylethyl)propanamide

- Base Peak (m/z 105): The dominant pathway is the inductive cleavage of the C–N bond, driven by the formation of the resonance-stabilized 1-phenylethyl cation.
 - Mechanism:[\[1\]](#)[\[2\]](#)
- Diagnostic Peak (m/z 162): Loss of the methyl radical from the chiral center. This [M–15]⁺ peak is specific to the branched structure.
 - Mechanism:[\[1\]](#)[\[2\]](#)
- Acylium Ion (m/z 57): Cleavage alpha to the carbonyl yields the propionyl ion ().

2. The Alternative: N-Benzylbutyramide

- Base Peak (m/z 91): The linear benzyl group cleaves to form the Tropylium ion ().
- Absence of m/z 162: There is no methyl group on the benzylic carbon to lose; thus, the M–15 peak is negligible or absent.
- McLafferty Rearrangement (m/z 92): Common in mono-alkyl benzenes, leading to toluene radical cation.

Performance Verdict: The shift of the base peak from m/z 91 (Alternative) to m/z 105 (Target) is the definitive "Go/No-Go" signal for identification.

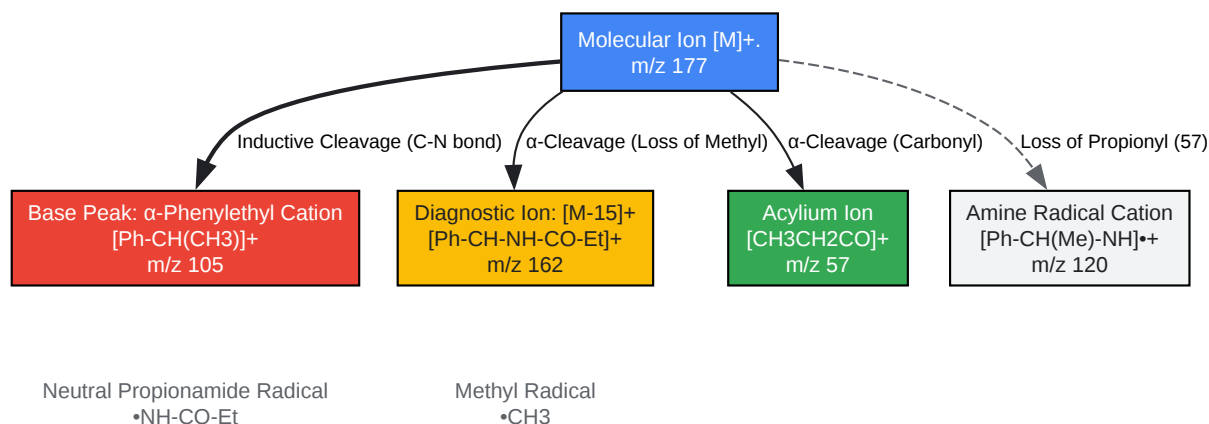
Scenario B: Ionization Method (EI vs. ESI)

- Electron Ionization (EI): "Hard" ionization (70 eV).[\[3\]](#)
 - Pros: Generates the rich fragmentation described above. Essential for library matching (NIST/Wiley).
 - Cons: Molecular ion (m/z 177) is often weak due to rapid fragmentation.

- Electrospray Ionization (ESI): "Soft" ionization.[3]
 - Pros: Dominant protonated molecular ion $[M+H]^+$ at m/z 178. Excellent for sensitivity.
 - Cons: Little to no in-source fragmentation. Requires MS/MS (CID) to replicate the structural data found in EI.

Detailed Fragmentation Pathways (Mechanism)

The following diagram illustrates the causal pathways leading to the primary ions observed in the mass spectrum of **N-(1-Phenylethyl)propanamide**.



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Figure 1: Mechanistic fragmentation tree for **N-(1-Phenylethyl)propanamide** under 70 eV Electron Ionization.

Experimental Protocol: Standardized Identification

To replicate these results and validate the compound's identity, follow this self-validating protocol.

Method A: GC-MS (Structural Validation)

- Sample Prep: Dissolve 1 mg of sample in 1 mL Methanol or Ethyl Acetate.

- Inlet: Splitless mode, 250°C.
- Column: Rxi-5Sil MS (or equivalent 5% phenyl polysilphenylene-siloxane), 30m x 0.25mm.
- Oven Program: 60°C (1 min) → 20°C/min → 300°C (3 min).
- MS Source: EI mode, 70 eV, Source Temp 230°C.
- Validation Criteria:
 - Retention time must match standard.
 - Base peak must be m/z 105.
 - Ratio of m/z 162 to 177 must be > 1:10.

Method B: LC-MS/MS (High Sensitivity Quantitation)

- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile + 0.1% Formic Acid.
- Ionization: ESI Positive Mode.
- Precursor Scan: Select m/z 178.1 ([M+H]⁺).
- Product Ion Scan (CID): Apply collision energy (CE) of 15-25 eV.
- Validation Criteria:
 - Observation of daughter ion m/z 105.1.
 - Observation of daughter ion m/z 122.1 (Loss of propene/ketene rearrangement).

Data Summary: Peak Assignment Table

m/z (Mass-to-Charge)	Relative Intensity (Approx)	Ion Composition	Fragment Structure	Diagnostic Value
177	5 - 15%		Molecular Ion	Confirms MW
162	10 - 20%		Ph-CH=NH-CO-Et	High (Distinguishes from linear isomers)
120	20 - 30%		Ph-CH(Me)-NH•	Medium (Loss of Propionyl)
105	100% (Base)		Ph-CH(CH ₃) ⁺	Critical (Fingerprint of 1-phenylethyl group)
77	40 - 50%		Phenyl cation	General aromatic indicator
57	60 - 70%		CH ₃ CH ₂ CO ⁺	Confirms Propionyl group

References

- National Institute of Standards and Technology (NIST). (2023). Mass Spectrum of Acetamide, N-(1-phenylethyl)- (Analogous Fragmentation). NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra (4th ed.). University Science Books. (Standard reference for amide alpha-cleavage mechanisms).
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons.[\[4\]](#)[\[5\]](#) (Differentiation of benzylic isomers).
- Scientific Working Group for the Analysis of Seized Drugs (SWGDRUG). (2024). Mass Spectral Library - Amide Fragmentation Patterns. Available at: [\[Link\]](#)

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Sources

- 1. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 2. m.youtube.com [m.youtube.com]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. N-(1-phenylethyl)acetamide | C₁₀H₁₃NO | CID 222023 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. N-Methyl-N-(1-phenylethyl)acetamide | C₁₁H₁₅NO | CID 60654946 - PubChem [pubchem.ncbi.nlm.nih.gov]
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